

Spectroscopic Data for 7-(Benzyloxy)quinolin-4-ol: A Technical Guide

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Compound of Interest

Compound Name: 7-(Benzyloxy)quinolin-4-ol

CAS No.: 749922-34-7

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **7-(Benzyloxy)quinolin-4-ol**. Intended for researchers, scientists, and professionals in drug development, this document delves into the Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopic characteristics of this compound. While direct experimental data for this specific molecule is not readily available in peer-reviewed literature, this guide offers a robust, predicted spectroscopic profile based on the analysis of closely related analogs and established principles of spectroscopic interpretation.

Introduction

7-(Benzyloxy)quinolin-4-ol, with the molecular formula $C_{16}H_{13}NO_2$, is a heterocyclic compound of interest in medicinal chemistry and materials science. The quinolin-4-ol core is a prevalent scaffold in numerous biologically active molecules. The benzyloxy substituent at the 7-position introduces both steric and electronic modifications that can significantly influence the molecule's chemical reactivity and biological interactions. Accurate spectroscopic characterization is paramount for confirming the identity, purity, and structure of synthesized **7-(Benzyloxy)quinolin-4-ol**, which is a critical step in any research and development pipeline.

This guide provides predicted data tables and detailed interpretations for ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR spectroscopy. Furthermore, it includes standardized experimental protocols for acquiring this data and visual diagrams to aid in the understanding of the molecular structure and fragmentation pathways.

Molecular Structure and Tautomerism

7-(Benzyloxy)quinolin-4-ol can exist in equilibrium with its tautomeric form, 7-(Benzyloxy)quinolin-4(1H)-one. The quinolin-4-ol form possesses a hydroxyl group at the C4 position, while the quinolin-4(1H)-one form has a carbonyl group at C4 and a proton on the nitrogen atom. The predominant tautomer can be influenced by the solvent and the physical state (solid or solution). In the solid state and in polar aprotic solvents like DMSO, the quinolin-4(1H)-one tautomer is often favored due to intermolecular hydrogen bonding. For the purpose of this guide, the spectroscopic data will be discussed primarily in the context of the quinolin-4(1H)-one tautomer, which is commonly observed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR data for 7-(Benzyloxy)quinolin-4(1H)-one are presented below, based on the analysis of similar quinolin-4-one structures.

Predicted ^1H NMR Data

The predicted ^1H NMR spectrum of 7-(Benzyloxy)quinolin-4(1H)-one in $\text{DMSO-}d_6$ is expected to show distinct signals for the quinoline core, the benzyloxy group, and the N-H proton.

Proton (Position)	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
NH (1)	~11.5 - 12.0	singlet (broad)	-	The broadness is due to quadrupole broadening and potential exchange. Its chemical shift is highly dependent on concentration and temperature.
H-2	~7.9 - 8.1	doublet	~6.0	This proton is adjacent to the nitrogen and is deshielded.
H-3	~6.1 - 6.3	doublet	~6.0	Coupled to H-2.
H-5	~7.8 - 8.0	doublet	~8.5	Experiences deshielding from the C4-carbonyl group.
H-6	~7.0 - 7.2	doublet of doublets	~8.5, ~2.5	Coupled to H-5 and H-8.
H-8	~7.3 - 7.5	doublet	~2.5	Coupled to H-6.
-OCH ₂ -	~5.2 - 5.4	singlet	-	The methylene protons of the benzyl group.
Phenyl-H (ortho)	~7.4 - 7.6	multiplet	-	Protons on the benzyl ring.
Phenyl-H (meta)	~7.3 - 7.4	multiplet	-	Protons on the benzyl ring.

Phenyl-H (para)	~7.2 - 7.3	multiplet	-	Protons on the benzyl ring.
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Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectrum will reflect the carbon environments within the molecule.

Carbon (Position)	Predicted Chemical Shift (δ , ppm)	Notes
C-2	~140 - 142	Carbonyl carbon, significantly deshielded.
C-3	~110 - 112	
C-4	~175 - 178	
C-4a	~140 - 142	Carbon attached to the benzyloxy group, deshielded.
C-5	~125 - 127	
C-6	~115 - 117	
C-7	~160 - 163	Methylene carbon of the benzyl group.
C-8	~105 - 107	
C-8a	~122 - 124	
-OCH ₂ -	~70 - 72	
Phenyl C (ipso)	~136 - 138	
Phenyl C (ortho)	~128 - 129	
Phenyl C (meta)	~127 - 128	
Phenyl C (para)	~128 - 129	

Mass Spectrometry (MS)

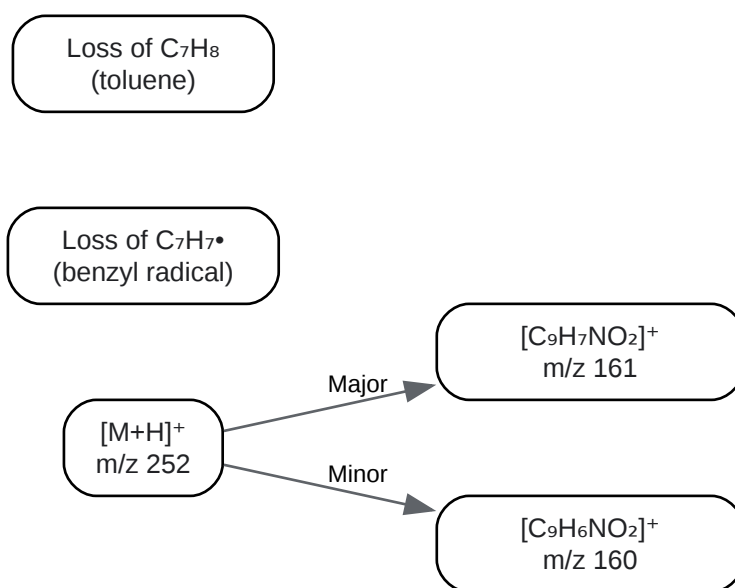
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For **7-(Benzyloxy)quinolin-4-ol**, electrospray ionization (ESI) would be a suitable technique.

Predicted Mass Spectrometry Data (ESI-MS)

Parameter	Predicted Value
Molecular Formula	C ₁₆ H ₁₃ NO ₂
Molecular Weight	251.28 g/mol
[M+H] ⁺	m/z 252.10
[M+Na] ⁺	m/z 274.08

Predicted Fragmentation Pattern:

The primary fragmentation pathway in the positive ion mode would likely involve the loss of the benzyl group.



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Caption: Predicted ESI-MS fragmentation of **7-(Benzyloxy)quinolin-4-ol**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The predicted IR spectrum of 7-(Benzyloxy)quinolin-4(1H)-one would be characterized by the following absorption bands.

Predicted Infrared (IR) Spectroscopy Data

Frequency Range (cm ⁻¹)	Vibration	Intensity
3200 - 2800	N-H stretch	Medium, broad
3100 - 3000	Aromatic C-H stretch	Medium
2950 - 2850	Aliphatic C-H stretch (-CH ₂ -)	Medium
~1640 - 1660	C=O stretch (amide I)	Strong
~1600, ~1580, ~1500	C=C stretch (aromatic)	Medium to Strong
~1250 - 1200	C-O stretch (aryl ether)	Strong
~1100 - 1000	C-O stretch (benzyl ether)	Strong

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for 7-(Benzyloxy)quinolin-4-ol.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- Instrumentation: Use a 400 MHz or higher field NMR spectrometer.
- ¹H NMR Acquisition: Acquire the spectrum with a spectral width of -2 to 14 ppm. Use a sufficient number of scans to obtain a good signal-to-noise ratio.

- **^{13}C NMR Acquisition:** Acquire the spectrum with a spectral width of 0 to 200 ppm. A proton-decoupled pulse sequence should be used.
- **Data Processing:** Process the raw data using appropriate software. Reference the spectra to the residual solvent peak of DMSO- d_6 (δ 2.50 for ^1H and δ 39.52 for ^{13}C).

Mass Spectrometry (ESI)

- **Sample Preparation:** Prepare a dilute solution of the compound (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** Use a mass spectrometer equipped with an electrospray ionization source.
- **Acquisition:** Infuse the sample solution into the ESI source. Acquire the mass spectrum in the positive ion mode over a mass range of m/z 50-500.
- **Data Analysis:** Identify the molecular ion peaks ($[\text{M}+\text{H}]^+$, $[\text{M}+\text{Na}]^+$) and major fragment ions.

Infrared (IR) Spectroscopy

- **Sample Preparation:** If the sample is a solid, prepare a KBr pellet or use an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Acquisition:** Record the spectrum over the range of 4000 to 400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands for the functional groups present in the molecule.

Conclusion

This technical guide provides a detailed predicted spectroscopic profile of **7-(Benzyloxy)quinolin-4-ol**. The provided data for ^1H NMR, ^{13}C NMR, MS, and IR, while based on sound scientific principles and analysis of analogous compounds, should be confirmed by experimental data upon synthesis of the target molecule. The experimental protocols outlined herein offer a standardized approach for obtaining high-quality spectroscopic data for the unequivocal characterization of **7-(Benzyloxy)quinolin-4-ol**.

References

- Due to the predictive nature of this guide, direct references for the spectroscopic data of **7-(Benzyloxy)quinolin-4-ol** are not available. The predictions are based on established principles of spectroscopy and data from analogous compounds found in general chemical literature and databases.
- Molecules. Quinolin-4-ones: Methods of Synthesis and Application in Medicine. [\[Link\]](#)
- Organic Chemistry Portal. Synthesis of 4-quinolones. [\[Link\]](#)
- To cite this document: BenchChem. [Spectroscopic Data for 7-(Benzyloxy)quinolin-4-ol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1287182/docs#spectroscopic-data-for-7-benzyloxy-quinolin-4-ol-a-technical-guide\]](https://www.benchchem.com/product/b1287182/docs#spectroscopic-data-for-7-benzyloxy-quinolin-4-ol-a-technical-guide)

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